

Ethidium Homodimer: A Comprehensive Technical Guide to Shelf Life and Storage

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Compound of Interest

Compound Name: Ethidium homodimer

Cat. No.: B1671397

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This in-depth technical guide provides a comprehensive overview of the shelf life and optimal storage conditions for **ethidium homodimer** (EthD-1), a high-affinity fluorescent nucleic acid stain crucial for assessing cell viability and membrane integrity. Adherence to these guidelines is paramount for ensuring the reagent's stability, performance, and the reproducibility of experimental results.

Summary of Storage Conditions and Shelf Life

Proper storage is critical to maintain the integrity and functionality of **ethidium homodimer**. The following tables summarize the recommended conditions for the solid form and solutions of EthD-1.

Table 1: Storage of Solid **Ethidium Homodimer-1**

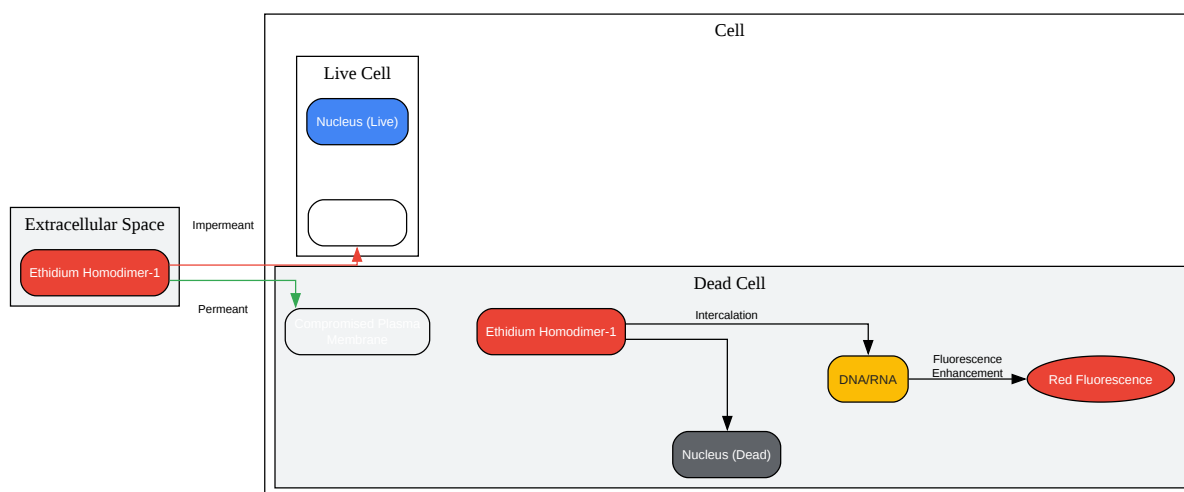
Parameter	Recommendation	Source(s)
Temperature	-20°C	[1] [2] [3] [4]
Light	Protect from light	[5]
Moisture	Store in a desiccated environment	
Shelf Life	Up to 24 months	

Table 2: Storage of **Ethidium Homodimer-1** Solutions

Parameter	Solvent	Storage Temperature	Shelf Life	Source(s)
Stock Solution	DMSO	-20°C	Up to 12 months	
Water	2-8°C	Up to 5 hours (aqueous working solution)		
Working Solution	Aqueous Buffer (e.g., PBS)	Room Temperature	Prepare fresh for each use	
Aqueous Buffer (e.g., PBS)	-20°C	Up to one month		

Mechanism of Action: DNA Intercalation in Compromised Cells

Ethidium homodimer-1 is a positively charged molecule that is impermeant to the intact plasma membranes of live cells. In cells with compromised membrane integrity, a hallmark of cell death, EthD-1 can enter the cell and bind to nucleic acids. This binding, primarily through intercalation between base pairs of DNA and RNA, leads to a significant enhancement of its fluorescence, emitting a bright red signal upon excitation.



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Caption: Mechanism of **ethidium homodimer-1** action.

Experimental Protocols

Preparation of Stock and Working Solutions

1. Preparation of a 2 mM Stock Solution in DMSO:

- Materials: **Ethidium homodimer-1** (solid), Dimethyl sulfoxide (DMSO, anhydrous).
- Procedure:

- Allow the vial of solid EthD-1 to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a final concentration of 2 mM. For example, to a 1 mg vial of EthD-1 (MW = 856.77 g/mol), add approximately 583 μ L of DMSO.
- Vortex thoroughly until the solid is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light.

2. Preparation of a 4 μ M Working Solution in PBS:

- Materials: 2 mM EthD-1 stock solution in DMSO, Phosphate-Buffered Saline (PBS), sterile.
- Procedure:
 - Thaw an aliquot of the 2 mM EthD-1 stock solution at room temperature.
 - Dilute the stock solution 1:500 in sterile PBS. For example, add 2 μ L of the 2 mM stock solution to 998 μ L of PBS to make 1 mL of 4 μ M working solution.
 - Vortex the working solution to ensure it is well mixed.
 - This working solution should be prepared fresh before each experiment for optimal performance. If storage is necessary, it can be kept at -20°C for up to one month, though fresh preparation is recommended.

Protocol for Assessing Cell Viability

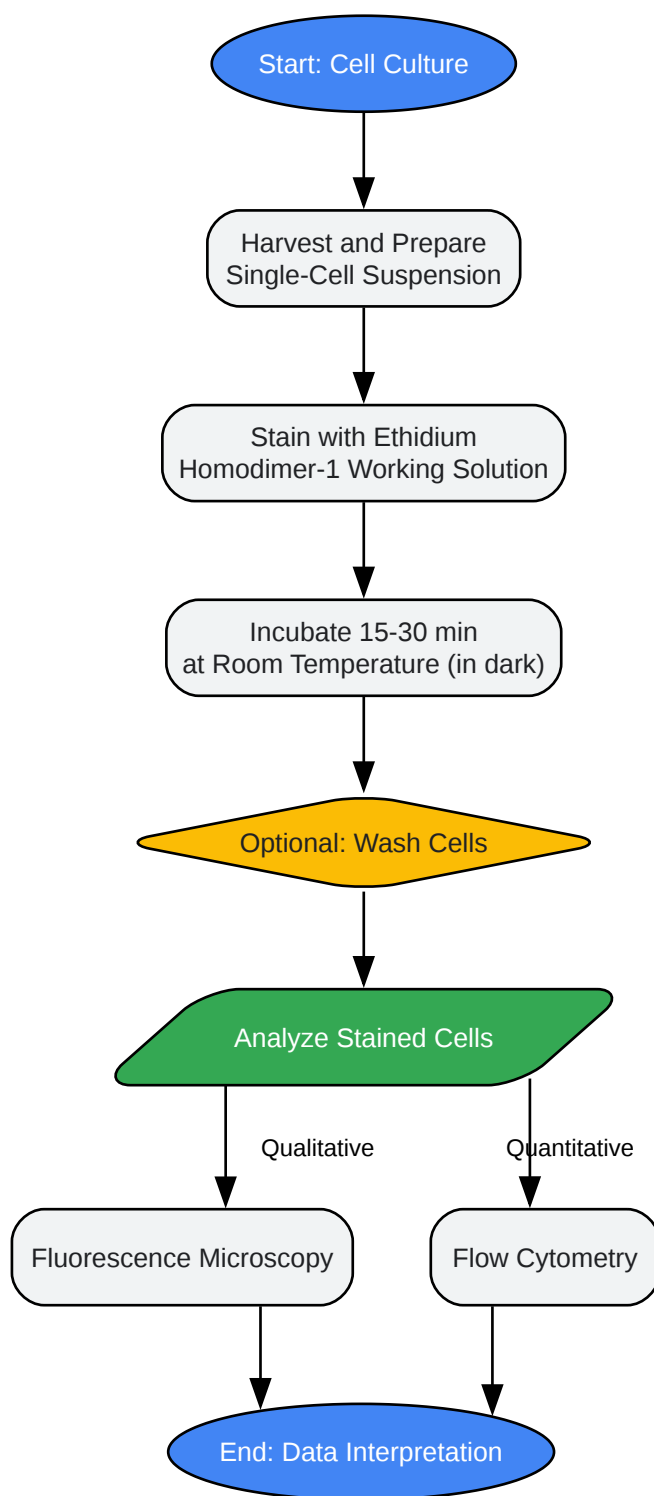
This protocol outlines a general procedure for staining a mammalian cell suspension with **ethidium homodimer-1** to identify dead cells.

Materials:

- Cell suspension in culture medium or PBS.
- 4 μ M EthD-1 working solution.
- Polypropylene tubes.
- Fluorescence microscope or flow cytometer.

Procedure:

- Cell Preparation: Harvest cells and prepare a single-cell suspension at a concentration of approximately 1×10^6 cells/mL in an appropriate buffer or culture medium.
- Staining:
 - Add the 4 μ M EthD-1 working solution to the cell suspension. The final concentration of EthD-1 may need to be optimized for different cell types but is typically in the range of 1-4 μ M.
 - Incubate the cells at room temperature for 15-30 minutes, protected from light.
- Washing (Optional): While EthD-1 has a high affinity for nucleic acids and background fluorescence is generally low, a wash step can be included. Centrifuge the cell suspension at a low speed (e.g., 200 x g) for 5 minutes, remove the supernatant, and resuspend the cell pellet in fresh buffer.
- Analysis:
 - Fluorescence Microscopy: Place a drop of the cell suspension on a microscope slide and cover with a coverslip. Observe the cells using a fluorescence microscope equipped with appropriate filters for red fluorescence (Excitation/Emission maxima: ~528/617 nm when bound to DNA). Dead cells will exhibit bright red nuclear staining.
 - Flow Cytometry: Analyze the stained cells on a flow cytometer using an appropriate laser and emission filter for detecting red fluorescence.



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Caption: Experimental workflow for cell viability assay.

Stability Considerations

- **Photostability:** **Ethidium homodimer** is light-sensitive. Exposure to light can lead to photobleaching and a decrease in fluorescent signal. Therefore, it is crucial to store the solid compound and all solutions in the dark and to protect them from light during experiments as much as possible.
- **pH Stability:** While specific data on the pH stability of EthD-1 is not extensively available in the provided search results, it is generally used in physiological buffers such as PBS, which have a neutral pH. Significant deviations from this may affect its binding affinity and fluorescence.
- **Freeze-Thaw Cycles:** Repeated freezing and thawing of stock solutions should be avoided as this can lead to degradation of the compound. Aliquoting the stock solution into single-use volumes is highly recommended.

By following these storage and handling guidelines, researchers can ensure the long-term stability and reliable performance of **ethidium homodimer** in their critical cell-based assays.

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